

# Application Notes: Dyeing Cotton Fibers with Vat Black 27

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## Compound of Interest

Compound Name: **Vat Black 27**

Cat. No.: **B1669110**

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## Introduction

**Vat Black 27** (C.I. 69005) is an anthraquinone-based vat dye used for achieving deep black shades on cellulosic fibers like cotton, viscose, and linen, known for its excellent fastness properties.<sup>[1][2]</sup> Like other vat dyes, **Vat Black 27** is insoluble in water and requires a chemical reduction process, known as "vatting," to convert it into a water-soluble leuco form that can be absorbed by the cotton fibers.<sup>[1]</sup> Subsequent oxidation regenerates the insoluble parent dye, trapping it within the fiber matrix. This protocol provides a detailed procedure for dyeing cotton fibers with **Vat Black 27**, intended for laboratory and research applications.

## Chemical Properties of Vat Black 27

Property	Value
Chemical Formula	C <sub>42</sub> H <sub>23</sub> N <sub>3</sub> O <sub>6</sub>
Molecular Weight	665.65 g/mol <sup>[3]</sup>
CAS Number	2379-81-9 <sup>[3]</sup>
C.I. Name	Vat Black 27, C.I. 69005 <sup>[3]</sup>
Appearance	Black Powder <sup>[2]</sup>
Solubility	Insoluble in water, acetone, ethanol, and xylene. Slightly soluble in chloroform and pyridine. <sup>[2]</sup>

## Experimental Protocol

This protocol outlines the necessary steps for pre-treatment of cotton fibers, preparation of the dye bath, the dyeing process, oxidation, and post-treatment (soaping).

### Pre-treatment of Cotton Fibers

Proper pre-treatment is crucial for uniform and effective dyeing. This process removes natural waxes, pectins, and other impurities from the cotton fibers.

- Desizing: If the cotton fabric is sized, it should be treated to remove these additives. An enzymatic desizing process is recommended.
- Scouring: The scoured fabric is then treated with a solution containing sodium hydroxide (2-3 g/L) and a wetting agent (1 g/L) at 90-100°C for 1-2 hours. This is followed by a thorough rinsing with hot and then cold water until the fabric is neutral.
- Bleaching (Optional): For a purer black shade, bleaching with a stabilized hydrogen peroxide solution (2-5 g/L) at 80-90°C for 1-2 hours can be performed. This is followed by extensive rinsing.
- Mercerization (Optional): Treating the cotton with a concentrated sodium hydroxide solution (20-25%) can improve dye uptake and luster. This step should be followed by neutralization and thorough rinsing.<sup>[4]</sup>

### Dyeing Process

The dyeing process involves the reduction of the insoluble **Vat Black 27** into its soluble leuco form and the subsequent dyeing of the cotton fibers.

Table 1: Reagents and Conditions for Dyeing

Parameter	Value	Unit
Vat Black 27	1-5 (or as desired)	% on weight of fabric (owf)
Sodium Hydroxide (NaOH)	5-10	g/L
Sodium Hydrosulfite (Na <sub>2</sub> S <sub>2</sub> O <sub>4</sub> )	5-10	g/L
Wetting Agent	1	g/L
Liquor Ratio	1:20	-
Vatting Temperature	50-60	°C
Vatting Time	15-20	minutes
Dyeing Temperature	50-60	°C
Dyeing Time	45-60	minutes
Oxidizing Agent (e.g., H <sub>2</sub> O <sub>2</sub> )	1-3	g/L
Soaping Agent (Non-ionic)	1-2	g/L
Sodium Carbonate (Soda Ash)	1-2	g/L
Soaping Temperature	90-100	°C
Soaping Time	10-15	minutes

#### Procedure:

- Vatting:
  - Prepare a dye stock solution by pasting the required amount of **Vat Black 27** powder with a small amount of warm water and a dispersing agent.
  - In the main dye bath, add the required amount of water, sodium hydroxide, and wetting agent.
  - Heat the dye bath to 50-60°C.
  - Add the prepared dye paste to the dye bath.

- Gradually add the sodium hydrosulfite. The solution will change color to a reddish-brown, indicating the formation of the soluble leuco-vat dye.[2]
- Maintain the temperature and stir for 15-20 minutes to ensure complete reduction.
- Dyeing:
  - Introduce the pre-wetted cotton fibers into the leuco-vat dye bath.
  - Maintain the dyeing temperature at 50-60°C for 45-60 minutes.[5] It is important to note that for **Vat Black 27**, a dyeing temperature of 50°C may result in a yellowish hue, and the amount of caustic soda should be carefully controlled to avoid hydrolysis of the dye.[6]
  - Ensure the material remains fully submerged to prevent premature oxidation.

## Oxidation

After dyeing, the fabric is removed from the dye bath and the excess liquor is squeezed out. The leuco-vat dye absorbed by the fibers needs to be oxidized back to its original insoluble form.

- Air Oxidation: The dyed material can be exposed to air for 10-20 minutes.
- Chemical Oxidation: For a more rapid and complete oxidation, treat the material in a bath containing an oxidizing agent such as hydrogen peroxide (1-3 g/L) or sodium perborate at a pH of 7-8 and a temperature of 40-50°C for 10-15 minutes.[1]

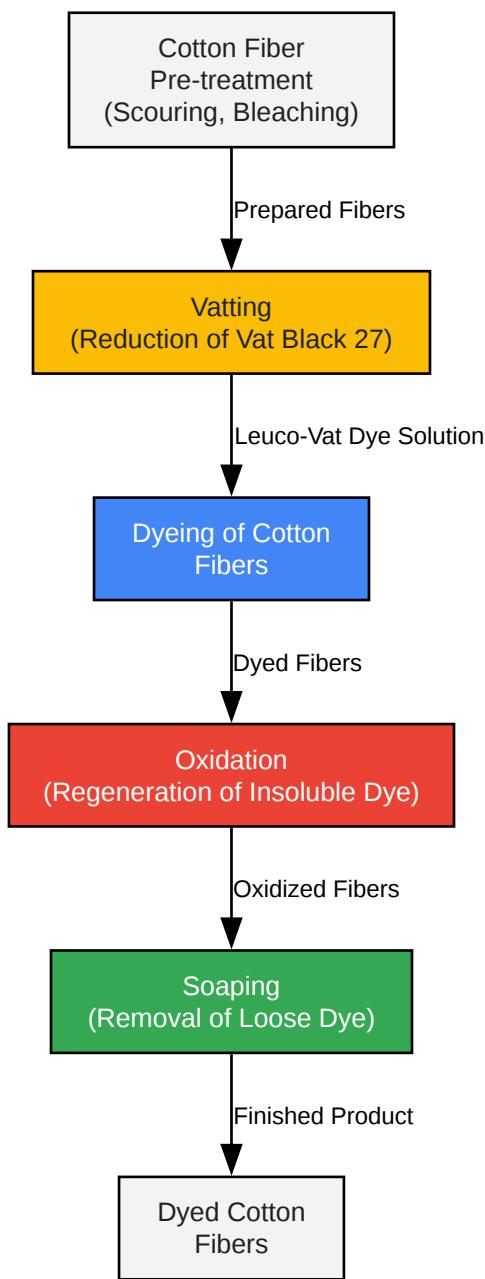
## Post-treatment (Soaping)

Soaping is a critical final step to remove any loose dye particles from the fiber surface and to stabilize the dye, which improves the overall fastness properties.

- Prepare a soaping bath containing a non-ionic detergent (1-2 g/L) and sodium carbonate (1-2 g/L).[7]
- Treat the oxidized and rinsed fabric in this bath at a near-boil temperature (95-100°C) for 10-15 minutes.[7]

- Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Dry the dyed cotton fibers.

## Experimental Workflow



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Caption: Workflow for dyeing cotton fibers with **Vat Black 27**.

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